

Prmt5-IN-43: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Prmt5-IN-43*

Cat. No.: *B15586893*

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Abstract

Protein Arginine Methyltransferase 5 (PRMT5) has emerged as a critical therapeutic target in oncology due to its multifaceted role in cellular processes integral to cancer cell proliferation and survival. PRMT5 is the primary enzyme responsible for symmetric dimethylation of arginine residues on a variety of histone and non-histone proteins, thereby regulating gene expression, mRNA splicing, signal transduction, and the DNA damage response. Its dysregulation is implicated in numerous malignancies. **Prmt5-IN-43** is a small molecule inhibitor of PRMT5, identified for its potential application in cancer research. This document provides a comprehensive technical overview of **Prmt5-IN-43**, including its physicochemical properties, the biological context of its target, PRMT5, generalized experimental protocols for inhibitor characterization, and key signaling pathways affected by PRMT5 inhibition.

Core Compound Data: Prmt5-IN-43

Prmt5-IN-43, also referred to as compound 4A, is a specific inhibitor of Protein Arginine Methyltransferase 5 (PRMT5).^[1] While detailed biological activity data such as IC₅₀ or EC₅₀ values for **Prmt5-IN-43** are not readily available in the public domain, its fundamental physicochemical properties have been characterized. This section summarizes the known quantitative data for the compound.

Property	Value	Reference
Molecular Formula	C22H17ClF3N5O2	[1]
Molecular Weight	475.85 g/mol	[1]
Target	Protein Arginine Methyltransferase 5 (PRMT5)	[1]

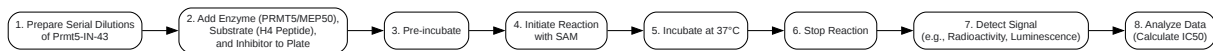
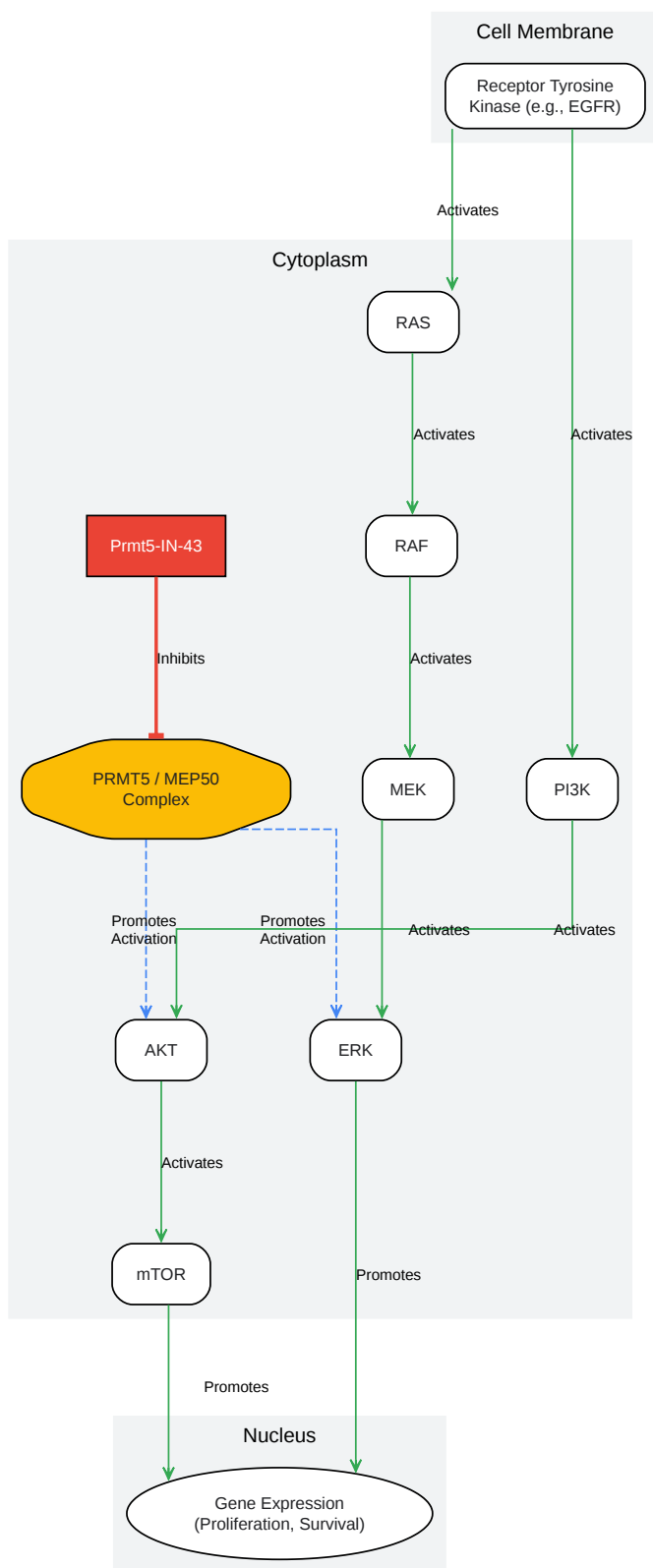
The Target: PRMT5 and Its Role in Cellular Signaling

PRMT5 is a Type II protein arginine methyltransferase that, in complex with its binding partner MEP50 (Methylosome Protein 50), catalyzes the symmetric dimethylation of arginine residues on various cellular proteins. This post-translational modification is a key regulatory mechanism in several fundamental cellular processes.

Key functions of PRMT5 include:

- **Transcriptional Regulation:** PRMT5-mediated methylation of histones, such as H3R8 and H4R3, typically leads to transcriptional repression of target genes, including tumor suppressors.
- **RNA Splicing:** PRMT5 is essential for the proper assembly of the spliceosome. Its inhibition can lead to splicing defects, affecting the maturation of numerous pre-mRNAs.
- **Signal Transduction:** PRMT5 methylates various non-histone proteins that are key components of major signaling pathways, thereby influencing cell proliferation, survival, and differentiation.

Given its central role, the inhibition of PRMT5 disrupts these processes, leading to anti-tumor effects. Several signaling pathways are known to be modulated by PRMT5 activity. A prominent example is the PI3K/AKT/mTOR pathway, which is a critical regulator of cell growth and survival. PRMT5 inhibition has been shown to block the activation of this pathway. Another crucial pathway affected is the ERK (MAPK) signaling cascade, which controls cell proliferation and differentiation.



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References

- 1. medchemexpress.com [medchemexpress.com]
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